

Personal protective equipment for handling NNC 38-1049

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NNC 38-1049

Cat. No.: B1679358

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Essential Safety and Handling Guide for NNC 38-1049

This document provides crucial safety and logistical information for the handling and disposal of **NNC 38-1049**, a histamine H3 receptor antagonist. The following procedures are designed to ensure the safety of laboratory personnel and are intended for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **NNC 38-1049**, it is imperative to use appropriate personal protective equipment and work in a controlled environment.^[1] Although classified as not a hazardous substance or mixture, adherence to safety protocols is essential.

Engineering Controls:

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.
- An accessible safety shower and eye wash station must be readily available.^[1]

Personal Protective Equipment:

- Eye Protection: Safety goggles with side-shields are required to prevent eye contact.[\[1\]](#)
- Hand Protection: Wear protective gloves.[\[1\]](#)
- Skin and Body Protection: Impervious clothing should be worn to protect the skin.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.[\[1\]](#)

Health and Safety Information

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water after removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. A physician should be consulted promptly.[\[1\]](#)
- Skin Contact: Thoroughly rinse the affected skin with plenty of water. Contaminated clothing and shoes should be removed, and a physician should be consulted.[\[1\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[\[1\]](#)

Stability and Storage:

- **NNC 38-1049** is stable under recommended storage conditions.[\[1\]](#)
- Avoid strong acids/alkalis and strong oxidizing/reducing agents as they are incompatible materials.[\[1\]](#)
- Under fire conditions, the substance may decompose and emit toxic fumes.[\[1\]](#) Suitable extinguishing media include water spray, dry chemical, foam, and carbon dioxide.[\[1\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C19H25CIN2O2
Molecular Weight	348.87
CAS Number	757183-18-9

Experimental Protocols

While specific experimental protocols for **NNC 38-1049** were not detailed in the safety-focused documents, its application as a histamine H3 receptor antagonist has been noted in research concerning obesity models.[\[2\]](#)[\[3\]](#) Researchers using this compound should develop a detailed, experiment-specific protocol that incorporates the safety measures outlined in this guide.

Operational and Disposal Plans

Handling and Storage:

- Avoid inhalation, as well as contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Store in a tightly closed container in a dry, well-ventilated place.

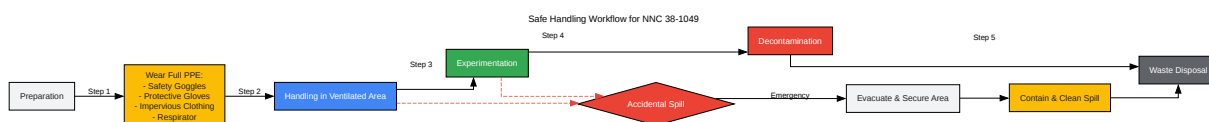
Accidental Release Measures:

- In the event of a spill, use full personal protective equipment.[\[1\]](#)
- Ensure adequate ventilation and evacuate personnel to safe areas.[\[1\]](#)
- Prevent further leakage and keep the product away from drains and water courses.[\[1\]](#)
- Absorb solutions with a liquid-binding material such as diatomite.[\[1\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

Disposal:

- Dispose of contaminated material in accordance with institutional and governmental regulations.

Workflow for Handling NNC 38-1049



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Caption: Workflow for the safe handling of **NNC 38-1049**.

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